

4-Benzylxy-3-ethoxybenzaldehyde safety and handling precautions

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Compound of Interest

Compound Name:	4-Benzylxy-3-ethoxybenzaldehyde
Cat. No.:	B1268341

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An In-depth Technical Guide to the Safety and Handling of **4-Benzylxy-3-ethoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **4-Benzylxy-3-ethoxybenzaldehyde**. A complete Safety Data Sheet (SDS) for this specific compound (CAS No. 60186-33-6) is not readily available in the public domain. Therefore, some information presented herein is derived from the safety data of structurally similar compounds, such as 4-Benzylxy-3-methoxybenzaldehyde and 4-Ethoxybenzaldehyde. This guide should be used for informational purposes and as a precautionary tool. Always consult with a certified safety professional and refer to the supplier-specific SDS before handling this chemical.

Chemical Identification

Identifier	Data
Chemical Name	4-Benzylxy-3-ethoxybenzaldehyde
Synonyms	Benzaldehyde, 4-(benzyloxy)-3-ethoxy-
CAS Number	60186-33-6
Molecular Formula	C ₁₆ H ₁₆ O ₃ [1] [2] [3]
Molecular Weight	256.30 g/mol [1] [2]
Chemical Structure	(A 2D structure of the molecule can be visualized)

Hazard Identification and Classification

4-Benzylxy-3-ethoxybenzaldehyde is classified as an irritant.[\[2\]](#) The following GHS hazard statements have been associated with this chemical:

- H315: Causes skin irritation.[\[4\]](#)
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

Signal Word: Warning[\[4\]](#)

Pictogram: GHS07 (Exclamation Mark)[\[4\]](#)

Precautionary Statements:[\[4\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[4\]](#)[\[5\]](#)
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
- P312: Call a POISON CENTER or doctor if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Quantitative data for many physical and chemical properties of **4-Benzyl-3-ethoxybenzaldehyde** are not readily available. The table below includes available data for the target compound and data for a structurally similar compound, 4-Benzyl-3-methoxybenzaldehyde, for reference.

Property	4-BenzylOxy-3-ethoxybenzaldehyde	4-BenzylOxy-3-methoxybenzaldehyde (Analogue)
Appearance	Solid	Beige crystalline solid[5]
Melting Point	56-58°C	62-64°C[5]
Boiling Point	405.1°C at 760 mmHg	213-215°C at 3.5 mmHg[5]
Flash Point	190.4°C	213-215°C at 3.5 mmHg[5]
Solubility	No data available	Soluble in chloroform, methanol[5]
Density	1.132 g/cm³	No data available

Toxicological Information

Specific toxicological data such as LD50 and LC50 for **4-BenzylOxy-3-ethoxybenzaldehyde** are not available. The hazard classifications suggest that the primary toxicological concerns are irritation to the skin, eyes, and respiratory system, and the potential for skin sensitization.

For the analogue 4-Ethoxybenzaldehyde, the oral LD50 in rats is reported as 2100 mg/kg.[6]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **4-BenzylOxy-3-ethoxybenzaldehyde** are not published. The GHS classifications are likely derived from computational models or read-across data from structurally related compounds. Standard OECD guidelines for testing of chemicals would be the recommended approach for any future toxicological studies.

Handling and Storage

Handling:

- Handle in a well-ventilated place.[7]
- Wear suitable protective clothing, including gloves and eye/face protection.[7]

- Avoid contact with skin and eyes.[7][8]
- Avoid the formation of dust and aerosols.[7][8]
- Use non-sparking tools.[7]
- Prevent fire caused by electrostatic discharge steam.[7]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.[5][9]
- Keep the container tightly closed.[5][7]
- Store under an inert atmosphere.[4] Recommended storage temperature is 2-8°C.[4][8]
- Store away from incompatible materials such as strong oxidizing agents and strong bases. [10][11]

Personal Protective Equipment (PPE)

Protection Type	Recommendations
Eye/Face Protection	Use chemical safety goggles or a face shield. Ensure eye protection is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator with a suitable particulate filter.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5] [10]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation or a rash develops, seek medical attention.[5][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[5][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[5] [12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][8][9]
- Hazardous Combustion Products: Combustion may produce carbon monoxide and carbon dioxide.
- Fire-Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8] Cool fire-exposed containers with water spray.[13]

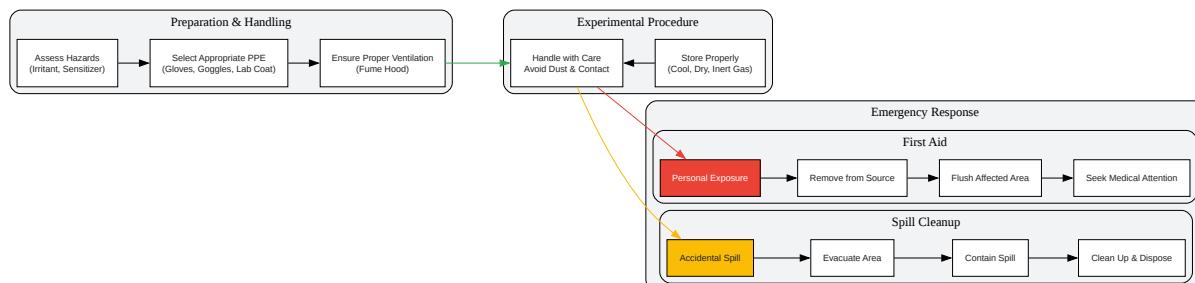
Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 7). Ensure adequate ventilation. Avoid breathing dust and contact with the substance.[8][13]
- Environmental Precautions: Prevent the material from entering drains or waterways.[8][13]
- Methods for Cleaning Up: For small spills, sweep or vacuum up the material and place it in a suitable, labeled container for disposal.[8][12] Avoid generating dust. For large spills, dike the area to contain the material.[9]

Disposal Considerations

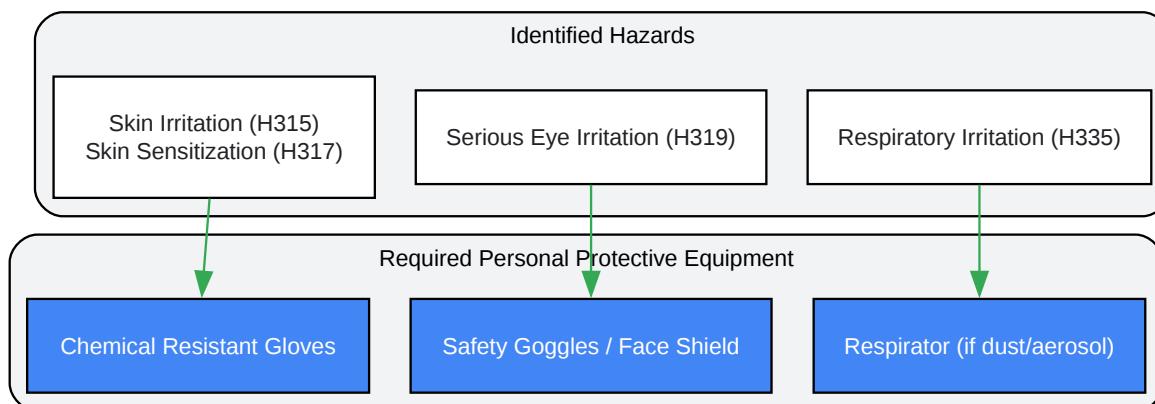
Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. The material may be sent to a licensed chemical destruction plant. Do not allow it to enter sewer systems.

Visualizations



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Caption: Hazard identification and mitigation workflow for handling **4-BenzylOxy-3-ethoxybenzaldehyde**.

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Caption: Logic diagram for selecting appropriate PPE based on identified chemical hazards.

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